

Cyprosulfamide: Core Chemical & Functional Profile

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Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

Cat. No.: S637387

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The table below summarizes the key identified properties of **cyprosulfamide** (CSA). A lack of data in some fields is indicated, which is a critical point for researchers to note. [1]

Property	Description / Value
IUPAC Name	N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-o-anisamide [1]
Chemical Formula	C ₁₈ H ₁₈ N ₂ O ₅ S [1]
Pesticide Type	Herbicide safener (not a plant protection product itself) [1]
Mode of Action	Accelerates herbicide detoxification in crops [1]
Use Cases	Used with herbicides like thiencazzone-methyl, tembotrione, clomazone, and mesosulfuron-methyl to improve crop safety. [1] [2] [3]
Known Mechanisms	Upregulates detoxification genes (P450, GST, UGT), enhances antioxidant enzyme activity, and can compete with herbicides for target sites. [2] [3]
Ecotoxicity	Generally low ecotoxicity (e.g., acute fish LC ₅₀ > 106 mg/L) [1]

Property	Description / Value
Key Data Gaps	No specific data found on solubility , soil adsorption coefficient (Kd) , vapour pressure , or direct soil pH-sorption relationship . [1]

Soil Sorption Principles & Experimental Design

While direct data on CSA is scarce, the sorption of ionizable compounds to soil is universally influenced by several key factors. The following workflow outlines a general approach for characterizing compound sorption in soils, which can be directly applied to CSA.

Start: Sorption Experiment Design

Phase 1: Soil Characterization

pH Analysis

Cation Exchange
Capacity (CEC)

Organic Matter
Content

Iron/Aluminium
Oxide Content

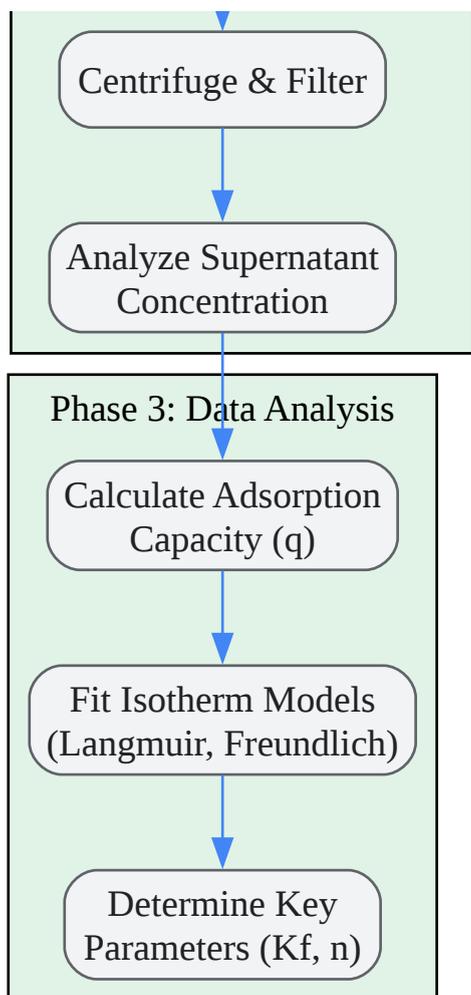
Clay Mineralogy

Phase 2: Batch Sorption Test

Prepare Soil Solutions
with Varying pH

Spike with Compound
(e.g., Cyprosulfamide)

Equilibration in Shaker



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Detailed Experimental Protocol: Batch Sorption

This is a standard method adapted from contemporary environmental chemistry research for studying sorption, which your users can implement. [4]

- **Step 1: Soil Preparation.** Use air-dried and sieved (e.g., < 2 mm) soils. Characterize them for pH, CEC, organic carbon, and oxide content, as these are primary factors influencing sorption. [5] [6] [7]
- **Step 2: Solution Preparation.** Prepare a stock solution of **cyprosulfamide** in a background electrolyte (e.g., 0.01M CaCl₂ to maintain constant ionic strength). A range of initial concentrations (e.g., 4-25 mg/L) should be used to create an adsorption isotherm. [4]
- **Step 3: pH Adjustment.** Adjust the pH of the solutions across a relevant range (e.g., pH 3 to 9) using dilute HCl or NaOH. This is the key variable for optimizing sorption. [4] [7]

- **Step 4: Equilibration.** In amber glass bottles, mix a fixed mass of soil (e.g., 100 mg) with the compound solution. Shake the mixtures in a thermostatic shaker (e.g., at 25°C, 165 rpm) for a predetermined equilibrium time (e.g., 24 hours). [4]
- **Step 5: Sampling and Analysis.** After equilibration, centrifuge the samples and filter the supernatant (e.g., through a 0.22 µm PTFE membrane). The equilibrium concentration of the compound in the supernatant can be analyzed by a suitable method like UV-Vis spectrophotometry. [4]
- **Step 6: Data Calculation & Modeling.**
 - **Calculate Adsorption:** Use the formula $q = (C_0 - C_e) * V / m$, where q is the adsorbed amount (mg/g), C_0 and C_e are initial and equilibrium concentrations (mg/L), V is solution volume (L), and m is soil mass (g). [4]
 - **Model Isotherms:** Fit the data to models like the Freundlich model ($\log q = \log K_f + (1/n) \log C_e$), where K_f is the Freundlich affinity coefficient and $1/n$ indicates adsorption intensity. [4]

Troubleshooting Common Experimental Issues

Problem	Potential Cause	Solution
High Variability in Replicates	Inhomogeneous soil mixing or inconsistent pH across samples.	Ensure soil is thoroughly ground and sieved. Measure and adjust pH meticulously for each sample.
Low Sorption Across All pH	Soil with low sorption capacity (e.g., low CEC, low OM).	Select/characterize soils with varying properties (high clay, OM, oxides) to see a pronounced effect. [5] [7]
No Clear pH-Sorption Trend	The compound's sorption may not be highly pH-sensitive, or the pH range tested was incorrect.	Consult chemical structure to hypothesize pKa and expected speciation. Widen the tested pH range (e.g., 3-9).

Problem	Potential Cause	Solution
Compound Degradation During Test	Instability under experimental conditions (light, microbial activity).	Use amber glassware to prevent photodegradation and consider sterile controls.

Knowledge Gaps & Research Directions

The most critical finding from the available data is the absence of specific sorption parameters for **cyprosulfamide**. [1] Your researchers should be aware of these key unknowns:

- **Direct Data:** There are **no published studies** that directly quantify the soil adsorption coefficient (K_d) of **cyprosulfamide** or explicitly detail its sorption mechanism in relation to soil pH.
- **Mechanistic Inference:** While CSA's safening mechanism in plants is well-studied (gene upregulation, enzyme activity), [2] [3] its physicochemical interaction with soil components remains uncharacterized.
- **Competitive Sorption:** The phenomenon where multiple compounds compete for soil adsorption sites is well-established for other chemicals like antibiotics. [6] The potential for competition between CSA and co-applied herbicides in the soil environment is entirely unexplored.

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